

Optimizing 15(S)-Fluprostenol concentration for cell-based assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15(S)-Fluprostenol

Cat. No.: B10768101

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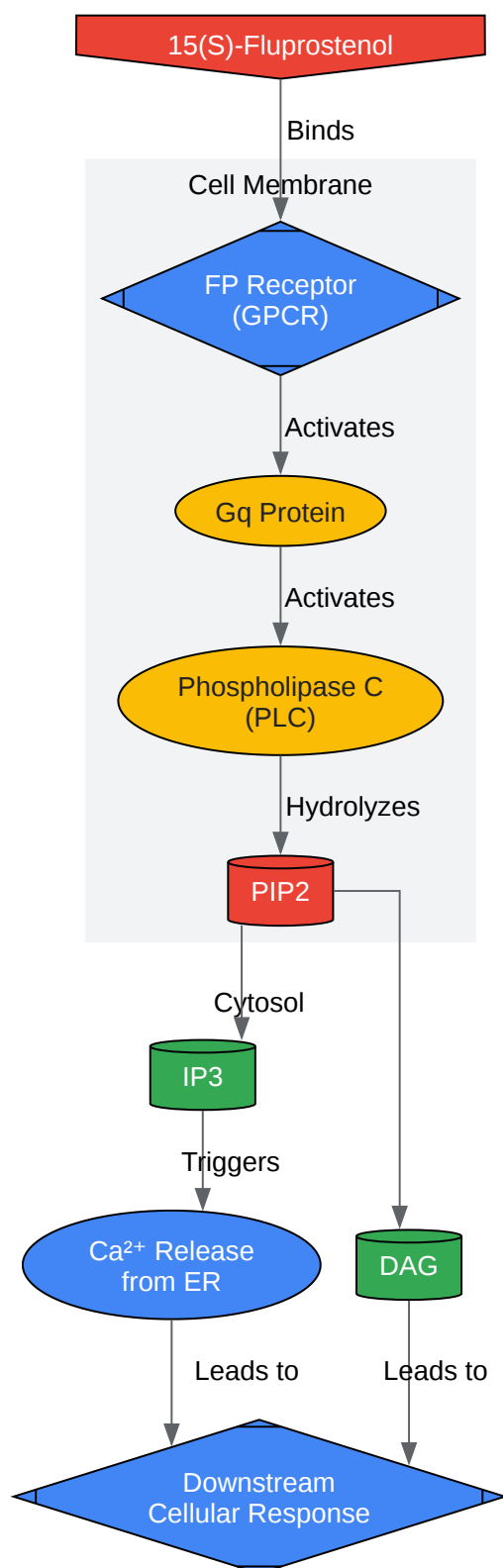
Technical Support Center: 15(S)-Fluprostenol

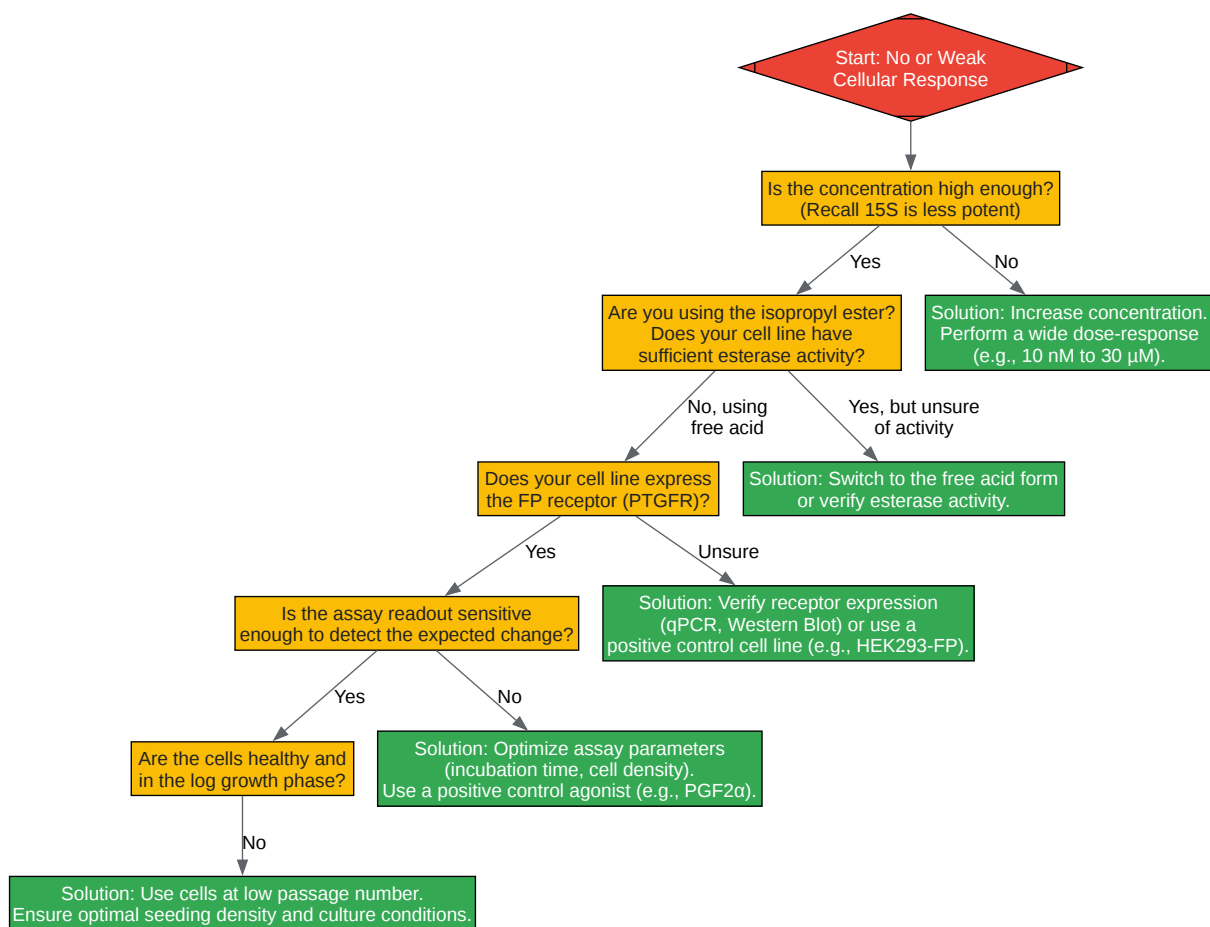
Welcome to the technical support center for **15(S)-Fluprostenol**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize their cell-based assays.

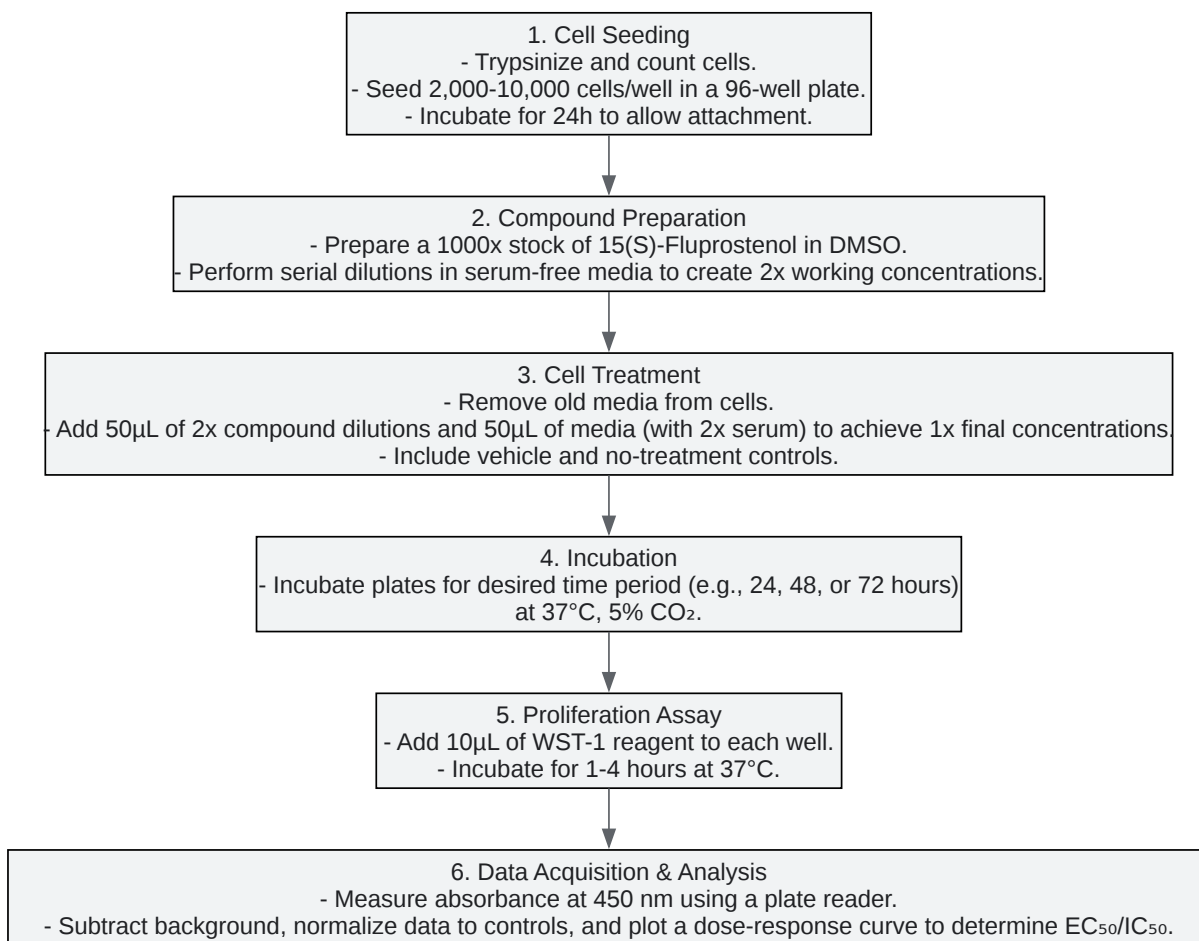
Frequently Asked Questions (FAQs)

Q1: What is **15(S)-Fluprostenol** and what is its mechanism of action?

15(S)-Fluprostenol is a synthetic analog of Prostaglandin F2 α (PGF2 α).^{[1][2]} It is an isomer of the more common and potent 15(R)-Fluprostenol.^[3] Like other PGF2 α analogs, it functions as an agonist for the Prostaglandin F Receptor (FP receptor).^{[3][4]} The FP receptor is a G-protein coupled receptor (GPCR) that primarily signals through the Gq pathway. Activation of the FP receptor leads to the activation of Phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into the second messengers inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).^[5] IP3 triggers the release of intracellular calcium stores, leading to various cellular responses.^{[5][6]}







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References

- 1. caymanchem.com [caymanchem.com]
- 2. 15(S)-Fluprostenol | C23H29F3O6 | CID 3391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. benchchem.com [benchchem.com]
- 6. iovs.arvojournals.org [iovs.arvojournals.org]
- To cite this document: BenchChem. [Optimizing 15(S)-Fluprostenol concentration for cell-based assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10768101#optimizing-15-s-fluprostenol-concentration-for-cell-based-assays]

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